

Personal protective equipment for handling 1-Bromoundecane

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Compound of Interest

Compound Name: 1-Bromoundecane

Cat. No.: B050512

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Essential Safety and Handling Guide for 1-Bromoundecane

This guide provides crucial safety protocols and logistical information for the handling and disposal of **1-Bromoundecane** (CAS: 693-67-4), tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring personal safety and regulatory compliance in the laboratory.

Chemical and Hazard Identification

1-Bromoundecane is a combustible, colorless to yellowish liquid that requires careful handling due to its potential health hazards.^{[1][2][3]} It is classified as hazardous by the OSHA Hazard Communication Standard.^[2]

Table 1: Physical and Chemical Properties of **1-Bromoundecane**

Property	Value	Source(s)
Molecular Formula	C₁₁H₂₃Br	[1]
Molecular Weight	235.20 g/mol	
Appearance	Colorless to yellowish liquid	
Melting Point	-9 °C	
Boiling Point	137-138 °C @ 18 mmHg	
Density	1.054 g/mL at 25 °C	
Flash Point	113 °C (235.4 °F) - closed cup	

| Solubility | Insoluble in water; Soluble in organic solvents like ethers and alcohols. | |

Table 2: Hazard Summary

Hazard Type	Description	Source(s)
Skin Contact	Causes skin irritation.	
Eye Contact	Causes serious eye irritation.	
Inhalation	Harmful if inhaled; may cause respiratory irritation.	
Physical Hazard	Combustible liquid.	

| Incompatibilities | Strong oxidizing agents and strong bases. | |

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure when handling **1-Bromoundecane**. The following equipment must be used.

Table 3: Recommended Personal Protective Equipment (PPE)

Body Part	PPE Recommendation	Rationale and Specifications	Source(s)
Eyes/Face	Chemical safety goggles or glasses conforming to OSHA 29 CFR 1910.133 or EN 166 (EU) standards. A face shield is recommended if there is a splash risk.	To protect against serious eye irritation from splashes or vapors.	
Hands	Chemical-resistant, impervious gloves (e.g., Nitrile rubber) inspected for integrity before each use.	To prevent direct skin contact and subsequent irritation. Contaminated gloves must be disposed of properly.	
Body	A flame-retardant lab coat or appropriate protective clothing to prevent skin exposure.	To protect skin from accidental splashes and contamination.	

| Respiratory | All handling should occur in a well-ventilated area, preferably a certified chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is required. | To prevent inhalation of harmful vapors that can cause respiratory tract irritation. | |

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is essential for safely managing **1-Bromoundecane** in the laboratory.

Step 1: Preparation and Engineering Controls

- Ensure a calibrated chemical fume hood is operational.
- Verify that a safety shower and eyewash station are accessible and unobstructed.
- Clear the work area of all incompatible materials, such as strong oxidizing agents and strong bases.
- Assemble all necessary equipment and reagents before handling the chemical.

Step 2: Donning PPE

- Put on a lab coat, ensuring it is fully buttoned.
- Don chemical safety goggles and a face shield if necessary.
- Wash and dry hands thoroughly.
- Inspect chemical-resistant gloves for tears or defects before wearing.

Step 3: Handling and Dispensing

- Conduct all transfers and manipulations of **1-Bromoundecane** inside the chemical fume hood to minimize vapor inhalation.
- Use grounded and bonded containers when transferring material to prevent static discharge.
- Avoid direct contact with skin and eyes.
- Keep the container tightly closed when not in use to prevent vapor release.

Step 4: Post-Handling Decontamination and Doffing PPE

- Wipe down the work surface and any contaminated equipment with an appropriate solvent.
- Remove gloves using the proper technique to avoid skin contact with the outer surface and dispose of them in the designated hazardous waste container.
- Remove the lab coat and hang it in the designated area.

- Remove eye and face protection.
- Wash hands thoroughly with soap and water.

Emergency Procedures

Spill Response:

- Evacuate personnel from the immediate area and ensure adequate ventilation.
- Remove all sources of ignition.
- Wearing the full PPE outlined in Table 3, absorb the spill with an inert material (e.g., vermiculite, sand).
- Collect the absorbed material using spark-proof tools and place it into a sealed, labeled container for hazardous waste disposal.

First-Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected skin with soap and plenty of water. Get medical attention if irritation persists.
- Inhalation: Move the individual to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Disposal Plan

Disposal of **1-Bromoundecane** and associated waste must be handled as hazardous material.

Step 1: Waste Segregation

- **1-Bromoundecane** is a halogenated organic compound and must be segregated into a designated halogenated organic waste stream. Do not mix with non-halogenated waste.

Step 2: Containerization and Labeling

- Collect all liquid waste and contaminated solids (e.g., gloves, absorbent material) in a suitable, closed, and properly labeled hazardous waste container.
- The label must clearly identify the contents as "Hazardous Waste: **1-Bromoundecane**" and include concentration details.

Step 3: Storage

- Store the sealed waste container in a designated satellite accumulation area, such as a ventilated cabinet for flammable and hazardous materials.
- Keep the container away from heat, ignition sources, and incompatible materials.

Step 4: Final Disposal

- Arrange for the collection and disposal of the waste through a licensed hazardous waste disposal company.
- The recommended disposal method is high-temperature incineration in a chemical incinerator equipped with an afterburner and scrubber.
- Never dispose of **1-Bromoundecane** down the drain or in general trash.

Workflow Visualization

The following diagram illustrates the complete, safe handling workflow for **1-Bromoundecane**.



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